

2-(4-(Trifluoromethoxy)phenyl)ethanamine molecular weight and formula

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Compound of Interest

Compound Name:	2-(4-(Trifluoromethoxy)phenyl)ethanamine
ne	
Cat. No.:	B068252

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An In-Depth Technical Guide to the Molecular Properties of **2-(4-(Trifluoromethoxy)phenyl)ethanamine**

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of a compound is paramount. This guide provides a detailed analysis of the molecular formula and molecular weight of **2-(4-(Trifluoromethoxy)phenyl)ethanamine**, a compound of interest in various research domains.

Molecular Formula and Weight

The molecular formula and molecular weight are critical identifiers for any chemical compound, providing the basis for stoichiometry, solution preparation, and analytical characterization.

Molecular Formula: C9H10F3NO^{[1][2]}

This formula indicates that a single molecule of **2-(4-(Trifluoromethoxy)phenyl)ethanamine** is composed of nine carbon atoms, ten hydrogen atoms, three fluorine atoms, one nitrogen atom, and one oxygen atom.

Molecular Weight: 205.18 g/mol ^{[1][2]}

The molar mass of the compound is approximately 205.18 grams per mole. This value is derived from the sum of the atomic weights of all constituent atoms in the molecule.

Data Presentation

For clarity and ease of comparison, the molecular properties are summarized in the table below.

Property	Value
Molecular Formula	C9H10F3NO
Molecular Weight	205.18 g/mol

Experimental Protocols

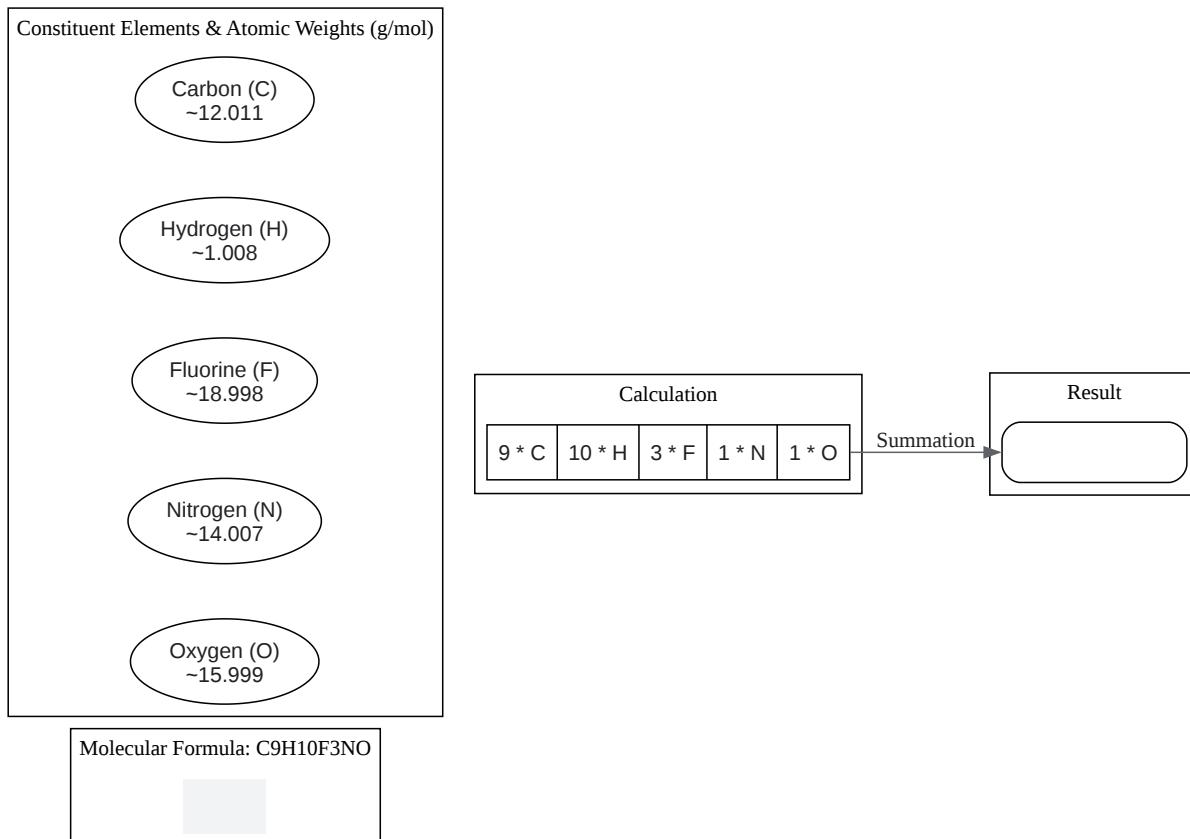
The determination of the molecular formula and weight of a compound like **2-(4-(Trifluoromethoxy)phenyl)ethanamine** typically involves a combination of mass spectrometry and elemental analysis.

Mass Spectrometry: High-resolution mass spectrometry (HRMS) is employed to determine the accurate mass of the molecular ion. This experimental value is then compared against the theoretical exact mass calculated from the isotopic masses of the constituent elements to confirm the molecular formula.

Elemental Analysis: Combustion analysis can be used to determine the empirical formula by measuring the amounts of carbon dioxide, water, and nitrogen gas produced upon combustion of a known quantity of the compound. This data provides the percentage composition of carbon, hydrogen, and nitrogen, which is then used to deduce the simplest whole-number ratio of atoms in the molecule.

Logical Relationship Diagram

The following diagram illustrates the logical workflow for determining the molecular weight from the molecular formula and the atomic weights of the constituent elements.

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Caption: Workflow for calculating molecular weight.

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